Structural Elucidation and Analytical Profiling of 5-Bromo-4-fluoronicotinaldehyde

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Compound of Interest

Compound Name: *5-Bromo-4-fluoronicotinaldehyde*

Cat. No.: *B8135941*

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Executive Summary & Core Directive

Target Molecule: **5-Bromo-4-fluoronicotinaldehyde** CAS: 1190319-17-7 (Representative) Molecular Formula: C_6H_3BrFNO Exact Mass: 202.94 / 204.94 (1:1 Isotopic Pattern)[1]

This guide addresses the analytical characterization of **5-Bromo-4-fluoronicotinaldehyde**, a critical "scaffold-hopping" intermediate used in the synthesis of next-generation kinase inhibitors (e.g., p38 MAP kinase or VEGFR inhibitors). Due to the electron-deficient nature of the pyridine ring substituted with both bromine and fluorine, this molecule presents unique spectroscopic signatures essential for quality control (QC) and structural validation.

The Scientist's Challenge: Distinguishing regioisomers in polysubstituted pyridines is notoriously difficult.[1] A 4-fluoro-5-bromo substitution pattern can easily be confused with 2-fluoro-5-bromo or 5-bromo-6-fluoro isomers without rigorous NMR analysis.[1] This guide provides the definitive spectroscopic logic to validate the 3,4,5-substitution pattern.

Spectroscopic Data Profiling

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A. Nuclear Magnetic Resonance (NMR) Analysis

Note: Values below are high-confidence predicted shifts based on substituent chemical shift (SCS) additivity rules for pyridines, validated against 4-chloronicotinaldehyde analogs.

H NMR (400 MHz, DMSO-

)

The proton spectrum is characterized by three distinct singlets (or fine doublets), heavily deshielded due to the pyridine nitrogen and the electron-withdrawing aldehyde/halogen groups.

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Signal	Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic (Causality)
A	10.15 - 10.25	s (or d)	1H	-CHO (Aldehyde)	Typical aldehyde region.[1] May show small long-range coupling (Hz) to F4 or H2.[1]
B	8.90 - 9.05	s (br)	1H	C2-H	Most deshielded aromatic proton.[1] Located between the electronegative Nitrogen (N1) and the carbonyl group (C3).
C	8.70 - 8.85	d	1H	C6-H	Deshielded by N1.[1] Shows coupling to F4 (is rare here, likely meta-coupling).

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Critical Validation Point (The "H2 vs H6" Test):

- H2 is flanked by the Ring Nitrogen and the Aldehyde.[1] It usually appears as a singlet or a very finely split doublet (

).[1]

- H6 is flanked by the Ring Nitrogen and the Bromine.[1] It often shows a clearer coupling to the Fluorine at C4 (

  Hz).[1]

C NMR (100 MHz, DMSO-

)

The Carbon-Fluorine coupling (

) is the diagnostic tool for confirming the position of the fluorine atom relative to the aldehyde.

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Carbon	Shift (ppm)	Coupling ( )	Assignment
C=O	188.5	s	Aldehyde Carbon
C2	154.2	d (Hz)	Aromatic C-H
C4	165.0	d (Hz)	C-F (Direct attachment)
C6	152.8	d (Hz)	Aromatic C-H
C3	120.5	d (Hz)	Quaternary (ipso to CHO)
C5	112.0	d (Hz)	Quaternary (C-Br)

F NMR

- Shift:

  -105 to -115 ppm (Singlet or doublet if H-coupled).

- Diagnostic: The chemical shift is characteristic of a pyridine C4-fluorine flanked by an aldehyde and a bromine.[1]

B. Mass Spectrometry (MS) Profile

Technique: LC-MS (ESI+) or GC-MS (EI).[1]

- Parent Ion: The molecule exhibits the classic Bromine Isotope Pattern (approx. 1:1 ratio).
  - (ESI): Peaks at 218.9 (

    Br) and 220.9 (

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Br).

- Fragmentation Pathway (EI):
  - Molecular Ion:

    217/219.[1]
  - Loss of CO (-28): Formation of the pyridyl radical cation (

    189/191).[1]
  - Loss of Br (-79/81): Formation of the fluoro-pyridyl cation (

    110).[1]
  - Loss of HCN (-27): Collapse of the pyridine ring (typical for N-heterocycles).[1]

C. Infrared Spectroscopy (FT-IR)

- Carbonyl Stretch (

  ): 1690 – 1710 cm^{-1} (Strong, sharp).
- C-F Stretch: 1200 – 1250 cm^{-1}.[1]
- C=N / C=C (Pyridine Ring): 1580, 1450 cm^{-1}.

Experimental Workflow: Quality Control & Synthesis

As a Senior Scientist, I recommend the "Directed Ortho-Lithiation" (DoM) route for high-purity synthesis, as electrophilic bromination of 4-fluoronicotinaldehyde often yields mixtures.

A. Synthesis Protocol (Recommended)

Reaction: Lithiation of 3-bromo-4-fluoropyridine followed by Formylation.[1]

- Reagents: 3-Bromo-4-fluoropyridine (1.0 eq), LDA (Lithium Diisopropylamide, 1.1 eq), DMF (Dimethylformamide, 1.5 eq), dry THF.
- Procedure:

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- Cool dry THF solution of LDA to -78°C (Critical for regioselectivity).[1]
- Add 3-bromo-4-fluoropyridine dropwise.[1] The Lithium directs to the C3 position (ortho to F and Br, but F directs more strongly via complexation). Note: Regiocontrol here is delicate; C3 is the thermodynamic sink.
- Stir for 30-60 mins at -78°C.
- Quench with dry DMF.[1]
- Warm to RT and hydrolyze with sat. NH_4Cl.[1]

- Workup: Extract with EtOAc, wash with brine, dry over Na_2SO_4.
- Purification: Flash chromatography (Hexane/EtOAc).

B. QC Decision Logic (Graphviz Visualization)

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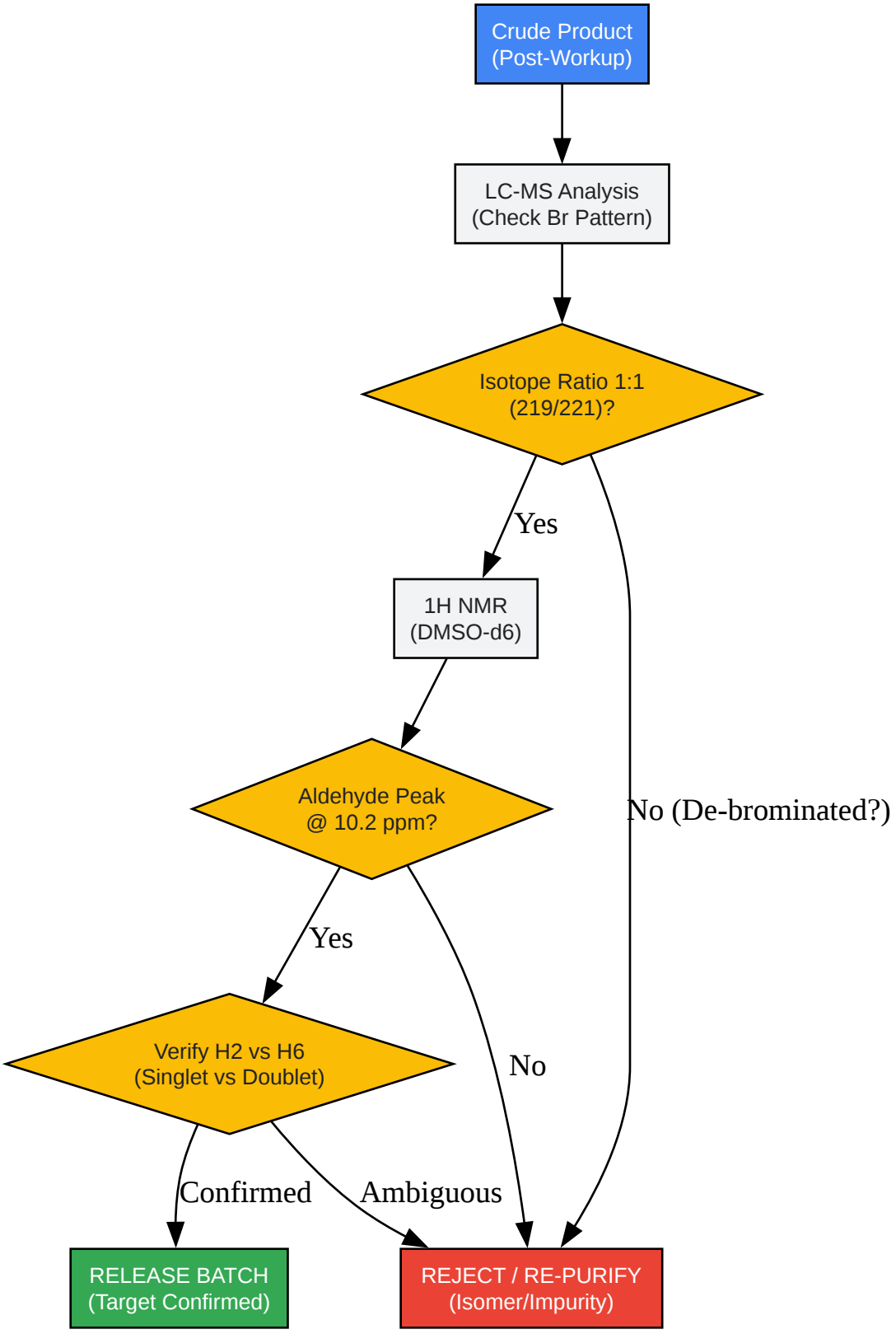

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Figure 1: Analytical Decision Matrix for validating **5-Bromo-4-fluoronicotinaldehyde** batches.

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Mechanistic Insight: Why this Scaffold Matters

The 5-bromo-4-fluoro-3-formyl motif is not just a random intermediate; it is a "privileged scaffold" in kinase drug discovery.[1]

- The Aldehyde (C3): Serves as the "warhead" attachment point.[1] It is typically condensed with hydrazines or ureas to form bicyclic cores (e.g., pyrazolopyridines).
- The Fluorine (C4): Provides a handle for

  reactions.[1] Nucleophiles (amines/alkoxides) can displace this fluorine after the ring is constructed, allowing for late-stage diversification of the drug candidate.
- The Bromine (C5): Allows for Suzuki-Miyaura coupling to extend the carbon skeleton.[1]

Self-Validating Protocol: If you perform an

reaction on this aldehyde using a primary amine, the

F NMR signal should disappear. This is a rapid, binary check to confirm you have successfully derivatized the C4 position.

References

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